

Application Notes and Protocols: Synthesis of 4-Methyl-4-penten-2-ol

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Compound of Interest

Compound Name: 4-Methyl-4-penten-2-ol

Cat. No.: B1580817

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Methyl-4-penten-2-ol is an organic compound with the chemical formula $C_6H_{12}O$.^{[1][2]} It is a colorless liquid with a fruity aroma.^[1] This compound serves as a valuable intermediate in organic synthesis. For instance, it is used in the synthesis of 4-Chloro-2-methyl-1-pentene, a derivative of 3-Chloro-2-methyl-1-propene, which has applications in the development of antimetabolites for cancer therapy.^{[3][4]} Given its utility, robust and well-documented synthetic protocols are of significant interest to the research community.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methyl-4-penten-2-ol** is provided in the table below.

Property	Value	Source
Molecular Formula	C6H12O	[2][3][5]
Molecular Weight	100.16 g/mol	[3][5][6]
Boiling Point	131.7°C at 760 mmHg	[3]
Density	0.832 g/cm ³	[3]
Flash Point	46.3°C	[3]
Solubility	Soluble in ethanol, ether, acetone, dichloromethane, and tetrahydrofuran; slightly soluble in water.	[1][3]
Refractive Index	1.4269 (estimate)	[3]
CAS Number	2004-67-3	[2][3][5]

Experimental Protocols

Two primary methods for the synthesis of **4-Methyl-4-penten-2-ol** are presented below. The first is a catalytic approach using acetaldehyde and isobutylene, and the second is a general approach via a Grignard reaction.

This protocol is adapted from a patented industrial synthesis method.[5]

Principle: This method involves the direct reaction of acetaldehyde with isobutylene in the presence of a solid acid catalyst to produce a mixture of **4-Methyl-4-penten-2-ol** and its isomer, 4-methyl-3-penten-2-ol.

Materials:

- Acetaldehyde solution (40% in toluene)
- Toluene
- Isobutylene

- HSiW-V2O5-SiO2 solid acid catalyst
- 2000ml autoclave with mechanical stirring and thermostat

Procedure:

- Charge the 2000ml autoclave with 440.0g of a 40% toluene solution of acetaldehyde (4 mol), 800g of toluene, and 20g of HSiW-V2O5-SiO2 solid acid catalyst.[5]
- Slowly introduce isobutylene into the reaction system until the pressure inside the autoclave reaches 0.60 MPa (approximately 6 mol).[5]
- Heat the autoclave to 120°C while maintaining a stirring speed of 800 rpm.[5]
- Monitor the reaction progress by taking samples every hour for analysis by gas chromatography.
- The reaction is considered complete when the acetaldehyde is fully converted, which typically occurs after 5 hours.[5]
- After the reaction is complete, cool the autoclave and recover the excess isobutylene for future use.
- Pump the reaction liquid out of the reactor and filter to recover the catalyst, which can be reused.[5]
- The filtrate is then subjected to rectification to separate the toluene and the product mixture.

Results: This process yields a mixture of 4-methyl-3-penten-2-ol and **4-methyl-4-penten-2-ol** with a total yield of 95.7%. The molar ratio of the isomers (4-methyl-3-penten-2-ol to **4-methyl-4-penten-2-ol**) is approximately 4:1.[5]

Quantitative Data Summary:

Parameter	Value
Acetaldehyde	4 mol
Isobutylene	~6 mol
Catalyst	20 g HSiW-V2O5-SiO2
Solvent	Toluene
Temperature	120°C
Pressure	0.60 MPa
Reaction Time	5 hours
Overall Yield	95.7%
Product Ratio	4:1 (4-methyl-3-penten-2-ol : 4-methyl-4-penten-2-ol)

The Grignard reaction is a versatile method for forming carbon-carbon bonds and synthesizing alcohols.^{[7][8]} For the synthesis of **4-Methyl-4-penten-2-ol**, the reaction would involve an isobutenyl Grignard reagent and acetaldehyde.

Principle: The Grignard reagent, acting as a nucleophile, attacks the electrophilic carbonyl carbon of the aldehyde. Subsequent hydrolysis of the intermediate magnesium alkoxide yields the desired secondary alcohol.^{[9][10][11][12]}

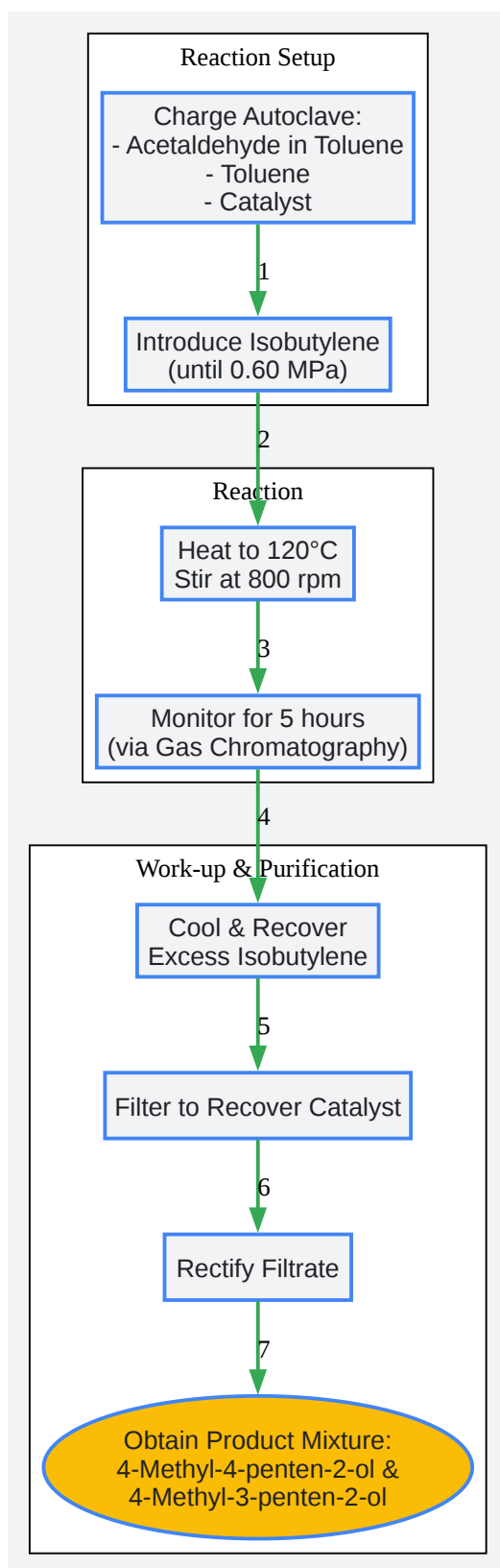
Materials:

- An isobutenyl halide (e.g., isobutenyl bromide)
- Magnesium turnings
- Anhydrous ether (e.g., diethyl ether or THF)
- Acetaldehyde
- Saturated aqueous ammonium chloride solution or dilute acid for work-up

Procedure:

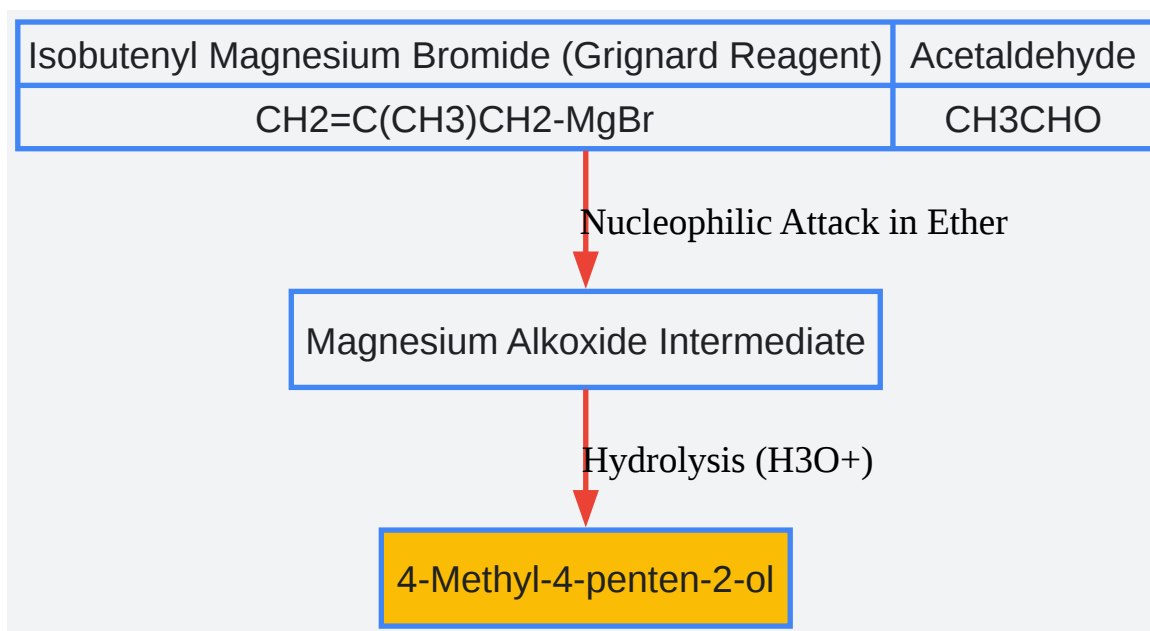
- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), suspend magnesium turnings in anhydrous ether.^[7] Add a solution of the isobutenyl halide in anhydrous ether dropwise to initiate the formation of the Grignard reagent (isobutenylmagnesium halide).
- **Grignard Reaction:** Cool a solution of acetaldehyde in anhydrous ether in an ice bath. Add the prepared Grignard reagent dropwise to the acetaldehyde solution with constant stirring.^[7] Allow the reaction to proceed to completion at room temperature.
- **Work-up:** Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride or a dilute acid.^[7] Separate the organic layer, and extract the aqueous layer with ether.
- **Purification:** Combine the organic extracts, wash with brine, and dry over an anhydrous drying agent (e.g., magnesium sulfate).^[7] After filtration, remove the solvent under reduced pressure. The crude product can then be purified by fractional distillation or column chromatography to yield **4-Methyl-4-penten-2-ol**.^[7]

Visualizations



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Caption: Experimental workflow for the synthesis of **4-Methyl-4-penten-2-ol**.



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Caption: General Grignard reaction pathway for **4-Methyl-4-penten-2-ol** synthesis.

Safety Information

4-Methyl-4-penten-2-ol has some level of toxicity. When handling this compound, the following precautions should be observed:

- Skin Contact: Avoid direct skin contact to prevent potential irritation or allergic reactions.[1]
- Eye Contact: Avoid contact with eyes. In case of contact, rinse immediately with plenty of water and seek medical attention.[1]
- Inhalation: Avoid inhaling gas or mist. If inhalation occurs, move to an area with fresh air and seek medical advice.[1]
- Storage: Store in a cool, dry, and well-ventilated area, away from sources of ignition and oxidizing agents.[1]

Grignard reagents are highly reactive and moisture-sensitive. They should be handled under an inert atmosphere in dry glassware.[13] The reaction can be exothermic and should be cooled appropriately.

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